

2-Amino-3,5-dibromotoluene chemical structure and properties

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Compound of Interest

Compound Name: 2-Amino-3,5-dibromotoluene

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Technical Guide: 2-Amino-3,5-dibromobenzaldehyde

Note to the reader: The initial request specified "**2-Amino-3,5-dibromotoluene**." However, publicly available scientific data and literature predominantly refer to "2-Amino-3,5-dibromobenzaldehyde." This guide will focus on the latter, as it is a widely used pharmaceutical intermediate and the likely subject of interest.

Introduction

2-Amino-3,5-dibromobenzaldehyde is a key organic compound utilized extensively as a pharmaceutical intermediate, particularly in the synthesis of mucolytic agents like Ambroxol and Bromhexine metabolites.[1][2][3] Its chemical structure, featuring a bromine-substituted aromatic aldehyde, imparts specific reactivity that is valuable in various chemical and pharmaceutical applications.[3] This technical guide provides an in-depth overview of its chemical structure, properties, synthesis, and analytical characterization for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

The molecular structure of 2-Amino-3,5-dibromobenzaldehyde consists of a benzene ring substituted with an amino group, two bromine atoms, and a formyl (aldehyde) group.

Caption: Chemical structure of 2-Amino-3,5-dibromobenzaldehyde.

Physical and Chemical Properties

A summary of the key physical and chemical properties of 2-Amino-3,5-dibromobenzaldehyde is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ Br ₂ NO	[1][4][5][6][7]
Molecular Weight	278.93 g/mol	[1][4][6][7][8]
Appearance	Light yellow to off-white crystalline powder	[9][10]
Melting Point	136-139 °C	[1][8]
Boiling Point	319.9 ± 42.0 °C at 760 mmHg	[8]
Density	2.1 ± 0.1 g/cm ³	[8]
Solubility	Soluble in Tetrahydrofuran (THF)	[10]
CAS Number	50910-55-9	[4][5][6][9]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of 2-Amino-3,5-dibromobenzaldehyde.

Table 2: Predicted ¹H NMR Spectral Data

Signal	Chemical Shift (δ , ppm)	Multiplicity	Assignment
H- α	9.75	s	Aldehyde (-CHO)
H-6	7.90	d	Aromatic CH
H-4	7.65	d	Aromatic CH
NH ₂	5.90	s (broad)	Amino (-NH ₂)
Solvent: CDCl ₃ , Reference: TMS (0.00 ppm)[11]			

Table 3: Predicted ¹³C NMR Spectral Data

Signal	Chemical Shift (δ , ppm)
C=O	~190.5
Aromatic Carbons	6 signals in the aromatic region
Proton decoupled[11]	

Experimental Protocols

Synthesis of 2-Amino-3,5-dibromobenzaldehyde

A common method for the synthesis of 2-Amino-3,5-dibromobenzaldehyde involves the reduction of o-nitrobenzaldehyde followed by bromination.[2]

Materials:

- o-Nitrobenzaldehyde
- Ethanol/water mixed solvent
- Iron powder

- Glacial acetic acid
- Concentrated hydrochloric acid
- Bromine

Procedure:

- Dissolve o-nitrobenzaldehyde in an ethanol/water mixed solvent in a reaction vessel.
- Add iron powder and glacial acetic acid to the solution.
- Add a few drops of concentrated hydrochloric acid as a catalyst.
- Heat the mixture to reflux (95-105 °C) for 40-60 minutes to reduce the nitro group to an amino group, forming o-aminobenzaldehyde.
- Cool the reaction mixture to -10 to 5 °C.
- Slowly add a slight excess of bromine to the cooled mixture.
- Allow the reaction to proceed at room temperature for 120-150 minutes.
- Filter the resulting solid to obtain 2-Amino-3,5-dibromobenzaldehyde.[2]



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Caption: Synthesis workflow for 2-Amino-3,5-dibromobenzaldehyde.

Applications in Research and Drug Development

2-Amino-3,5-dibromobenzaldehyde is a vital building block in the synthesis of various pharmaceutical compounds.[3]

- **Ambroxol Synthesis:** It is a key intermediate in the production of Ambroxol, a widely used mucolytic agent that helps in clearing mucus from the respiratory tract.[\[1\]](#)[\[2\]](#)
- **Bromhexine Metabolites:** It is also used in the synthesis of metabolites of Bromhexine, another mucolytic drug.[\[3\]](#)
- **Schiff Base Ligands:** This compound can undergo condensation reactions with aliphatic diamines to form tetradentate Schiff base ligands. These ligands can then be complexed with metal ions like nickel(II) and oxovanadium(IV) to create complexes with potential applications in catalysis and material science.[\[8\]](#)
- **Biochemical Reagent:** It is also utilized as a biochemical reagent in life science research.[\[8\]](#)

Safety and Handling

2-Amino-3,5-dibromobenzaldehyde is classified as an irritant.[\[12\]](#) It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[4\]](#)[\[9\]](#)

Precautionary Measures:

- **Handling:** Use in a well-ventilated area. Avoid breathing dust, fumes, or spray. Wash hands thoroughly after handling.[\[4\]](#)[\[12\]](#)
- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, eye protection, and face protection. A dust mask (type N95 or equivalent) is recommended.[\[4\]](#)
- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly closed container. Keep away from strong oxidizing agents.[\[4\]](#)[\[12\]](#)
- **First Aid:**
 - **Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[\[4\]](#)[\[12\]](#)
 - **Skin:** Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[\[4\]](#)
 - **Inhalation:** Remove the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[4\]](#)[\[12\]](#)

- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[4][12]

Conclusion

2-Amino-3,5-dibromobenzaldehyde is a chemical compound of significant interest to the pharmaceutical and chemical industries. Its well-defined structure and reactivity make it an essential intermediate in the synthesis of important drugs. A thorough understanding of its properties, synthesis, and handling is crucial for its safe and effective use in research and development. This guide has provided a comprehensive overview of these aspects to support the work of scientists and professionals in the field.

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References

- 1. Production process of 2-amino-3,5-dibromobenzaldehyde - Eureka | Patsnap [eureka.patsnap.com]
- 2. CN105152947A - Preparation method of 2-amino-3,5-dibromobenzaldehyde - Google Patents [patents.google.com]
- 3. 2-Amino-3,5-dibromobenzaldehyde (ADBA) Online | 2-Amino-3,5-dibromobenzaldehyde (ADBA) Manufacturer and Suppliers [scimplify.com]
- 4. fishersci.com [fishersci.com]
- 5. 50910-55-9|2-Amino-3,5-dibromobenzaldehyde|BLD Pharm [bldpharm.com]
- 6. 2-Amino-3,5-dibromobenzaldehyde | C7H5Br2NO | CID 688305 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2-Amino-3,5-dibromobenzaldehyde | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 8. 2-Amino-3,5-dibromobenzaldehyde | CAS#:50910-55-9 | Chemsrce [chemsrc.com]
- 9. 2 AMINO 3 5 DIBROMO BENZALDEHYDE ADBA Latest Price Exporter [cartelinternational.com]
- 10. 2-Amino-3,5-Dibromo Benzaldehyde [ADBA] - Riddhi Pharma [riddhipharmaindia.com]

- 11. benchchem.com [benchchem.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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